

Physical and chemical properties of Flutec PP11

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Compound of Interest

Compound Name: *Perfluoroperhydrophenanthrene*

Cat. No.: *B036375*

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Flutec PP11: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Flutec PP11, with the chemical name *1,1,2,2,3,3,4,4,4a,4b,5,5,6,6,7,7,8,8a,9,9,10,10,10a-Tetracosafuorophenanthrene*, is a perfluorocarbon liquid renowned for its high degree of chemical and biological inertness, thermal stability, and unique physical properties.^[1] This technical guide provides an in-depth overview of the core physical and chemical characteristics of Flutec PP11, making it a valuable resource for its application in research, development, and various industrial processes.

Core Physical and Chemical Properties

The distinct properties of Flutec PP11 make it a versatile material in a range of specialized applications. Its high density, low surface tension, and excellent dielectric properties are particularly noteworthy.

General and Liquid Properties

Property	Value
Molecular Formula	$C_{14}F_{24}$ [1] [2] [3]
Molecular Weight	624.11 g/mol [3] [4] [5]
Appearance	Clear, colorless liquid [5]
Odor	Odorless [2]
Boiling Point	215 °C [2] [4] [5]
Melting Point	-31 °C [4] to -20°C [5] [6]
Density	2.03 g/mL [2] [4] [5]
Viscosity	28.4 mPa·s [4]
Kinematic Viscosity	13.99 mm ² /s [4]
Surface Tension	19 mN/m [4]
Refractive Index	≈ 1.3348 [1] [5]
Water Solubility	Immiscible [5] [6]

Thermal and Electrical Properties

Property	Value
Heat of Vaporization	68 kJ/kg (at boiling point) [4]
Specific Heat	1.07 kJ/kg/K [4]
Flash Point	None [5] [6]
Specific Conductivity	≈ 0.001 pS/m [1]
Dielectric Strength	Typically 20 kV/mm @ 50 Hz [7]
Electrical Resistivity	Typically 10^{15} Ω·cm [7]

Chemical Identity

Identifier	Value
IUPAC Name	1,1,2,2,3,3,4,4,4a,4b,5,5,6,6,7,7,8,8,8a,9,9,10,10a-Tetracosafuorophenanthrene ^[1]
CAS Number	306-91-2 ^{[1][2][3]}
EC Number	400-470-0 ^[1]
Alternate Names	Perfluoro(tetradecahydrophenanthrene), Perfluoroperhydrophenanthrene ^{[3][5]}

Experimental Protocols

While specific, detailed experimental protocols for Flutec PP11 are proprietary to the manufacturer, the following are general methodologies for determining the key properties listed above.

Boiling Point Determination (ASTM D1120)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A standard method involves heating the liquid in a flask equipped with a reflux condenser and a calibrated thermometer. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. For a high-boiling liquid like Flutec PP11, a high-temperature heating mantle and a suitable thermometer are essential.

Density Measurement (ASTM D4052)

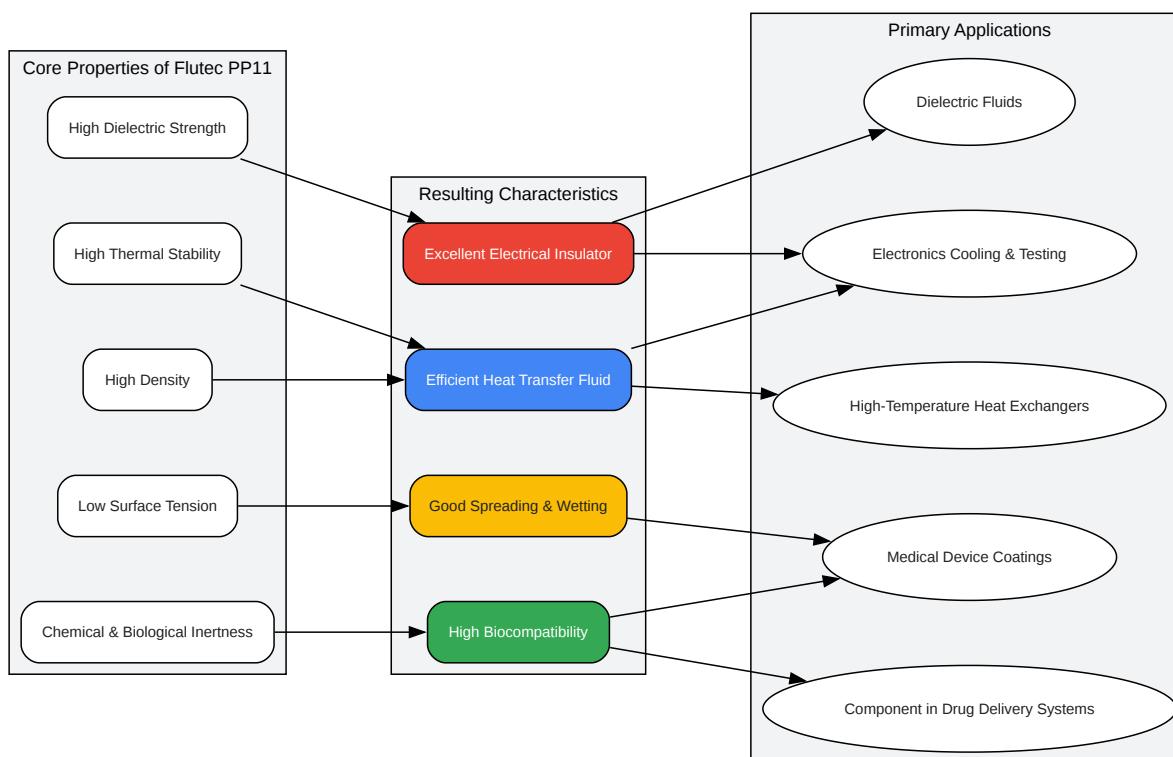
Density is the mass per unit volume of a substance. It is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is determined at a specific temperature, and the density is calculated. Given Flutec PP11's high density, precise volume and mass measurements are critical for accurate results.

Viscosity Measurement (ASTM D445)

Viscosity measures a fluid's resistance to flow. For a liquid like Flutec PP11, a capillary viscometer can be used. The time it takes for a fixed volume of the liquid to flow through a capillary tube under gravity is measured. This time is then used to calculate the kinematic viscosity, from which the dynamic viscosity can be derived using the liquid's density.

Logical Relationships and Applications

Flutec PP11's unique combination of properties leads to its use in various demanding applications. The following diagram illustrates the logical flow from its fundamental properties to its primary uses.



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Caption: Logical flow from Flutec PP11's core properties to its applications.

Safety and Handling

Flutec PP11 is considered to be non-hazardous and is not classified as a dangerous substance.^[1] It is non-flammable and chemically stable under normal conditions of use.^{[1][7]} However, as with any chemical substance, it is recommended to handle Flutec PP11 in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).^[8]

Stability and Compatibility

Flutec PP11 exhibits excellent thermal stability, being stable for extended periods even at elevated temperatures.^[9] It is compatible with a wide range of metals, plastics, and elastomers, making it suitable for use in various industrial systems without causing corrosion or degradation of components.^{[7][9]} However, at very high temperatures in the presence of certain metals, decomposition can occur.^[9]

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